

Application Notes and Protocols: 2-Ethoxybenzaldehyde in Fragrance Compound Preparation

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Compound of Interest

Compound Name: 2-Ethoxybenzaldehyde

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These application notes provide a comprehensive overview of the use of **2-ethoxybenzaldehyde** as a versatile starting material in the synthesis of fragrance compounds. This document details key chemical transformations, including Schiff base formation and aldol condensation, providing adaptable experimental protocols. The olfactory characteristics of the resulting compounds and the underlying principles of their interaction with olfactory receptors are also discussed.

Introduction to 2-Ethoxybenzaldehyde in Fragrance Chemistry

2-Ethoxybenzaldehyde is an aromatic aldehyde with a complex and pleasant odor profile, characterized by sweet, spicy, vanilla, and almond-like notes.^[1] Its chemical structure, featuring a reactive aldehyde group and an ethoxy substituent on the benzene ring, makes it an excellent precursor for a variety of fragrance ingredients. The ethoxy group can influence the molecule's volatility, solubility, and olfactory properties, often imparting unique nuances to the final fragrance compound.

The primary routes for converting **2-ethoxybenzaldehyde** into valuable fragrance molecules are through Schiff base formation with primary amines and aldol condensation (specifically the Claisen-Schmidt condensation) with ketones. These reactions extend the carbon skeleton and

introduce new functional groups, leading to a diverse range of aromatic compounds with interesting and desirable scents.

Key Chemical Data of 2-Ethoxybenzaldehyde

A summary of the key physical and chemical properties of **2-ethoxybenzaldehyde** is presented in Table 1.

Property	Value	Reference
CAS Number	613-69-4	[1]
Molecular Formula	C ₉ H ₁₀ O ₂	[1]
Molecular Weight	150.17 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
Odor Profile	Sweet, Spicy, Vanilla, Anisic, Almond, Cinnamon, Herbal, Cherry, Phenolic, Aromatic	[1]
Boiling Point	238 °C (estimated)	[1]
Specific Gravity	1.08100 to 1.08500 @ 20.00 °C	[2]
Refractive Index	1.54200 to 1.54600 @ 20.00 °C	[2]

Synthesis of Fragrance Compounds from 2-Ethoxybenzaldehyde

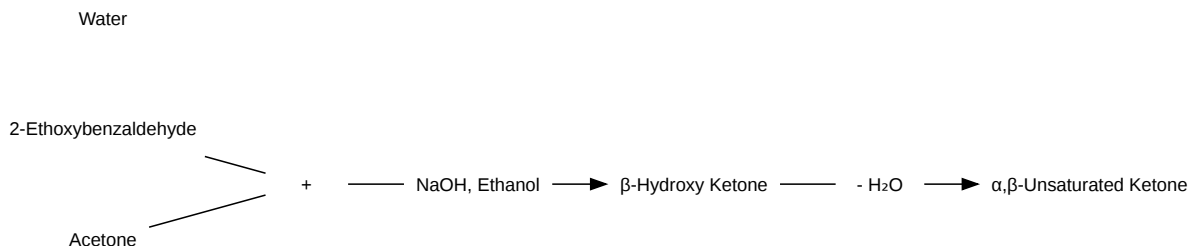
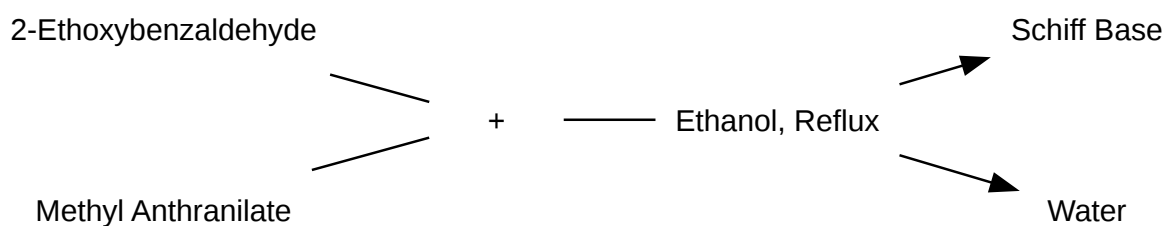
Schiff Base Formation for Floral and Fruity Notes

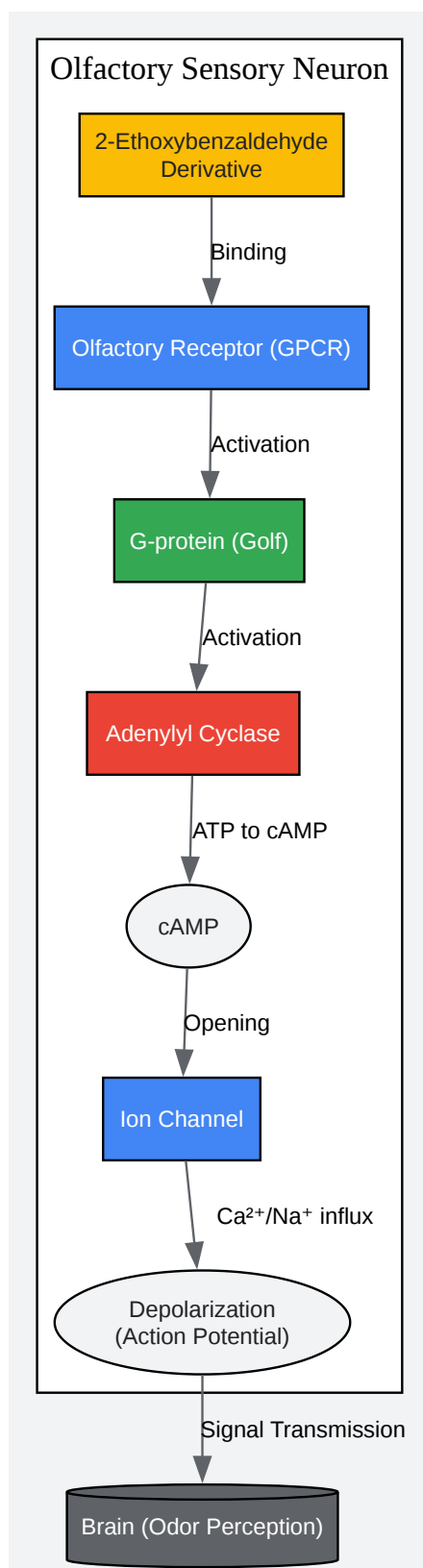
The reaction of an aldehyde with a primary amine forms a Schiff base, a class of compounds widely used in the fragrance industry.[3][4] The resulting imine linkage can contribute to the stability and tenacity of the fragrance.[3] A common amine used in fragrance synthesis is methyl anthranilate, which itself has a fruity, grape-like scent. The Schiff base formed between benzaldehyde (a close structural analog of **2-ethoxybenzaldehyde**) and methyl anthranilate is

described as having a sweet cherry-almond character with pronounced fruity and floral facets.
[5]

This protocol is adapted from the synthesis of a Schiff base from 4-ethoxybenzaldehyde and 2-aminopyridine, which provides a good model for the reaction of **2-ethoxybenzaldehyde** with an amine.[6]

Reaction:





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- To cite this document: BenchChem. [Application Notes and Protocols: 2-Ethoxybenzaldehyde in Fragrance Compound Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052182#2-ethoxybenzaldehyde-in-the-preparation-of-fragrance-compounds>]

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